

A Technical Guide to the Solubility of Ruthenium(III) Nitrosyl Nitrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nitroso nitrate;ruthenium

Cat. No.: B15485694

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Foreword

Ruthenium(III) nitrosyl nitrate, $\text{Ru}(\text{NO})(\text{NO}_3)_3$, is a compound of significant interest in catalysis, materials science, and as a precursor in the synthesis of various ruthenium-containing molecules. A thorough understanding of its solubility in different solvent systems is crucial for its application in these fields, particularly in reaction kinetics, formulation development, and purification processes. This technical guide provides a comprehensive overview of the current knowledge on the solubility of Ruthenium(III) nitrosyl nitrate, compiled from available scientific literature and chemical databases.

Qualitative Solubility Profile

Ruthenium(III) nitrosyl nitrate is most notably characterized by its high solubility in aqueous media. Multiple chemical suppliers and databases consistently report that the compound is "miscible with cold water"[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#). This high affinity for water is a key characteristic for its use in aqueous-phase reactions.

Furthermore, Ruthenium(III) nitrosyl nitrate is commonly supplied and utilized as a solution in dilute nitric acid[\[11\]](#). The presence of nitric acid stabilizes the ruthenium nitrosyl complex in solution. The chemistry of ruthenium in nitric acid is complex, with the potential for formation of various nitrato, nitro, aqua, and hydroxo complexes depending on the acid concentration and the presence of nitrite ions.

Information regarding the solubility of Ruthenium(III) nitrosyl nitrate in organic solvents is scarce in publicly available literature. General observations for similar metal nitrosyl complexes suggest that solubility in organic solvents can be limited and is highly dependent on the nature of the solvent and the specific ligands attached to the metal center.

Quantitative Solubility Data

While qualitative descriptions of the solubility of Ruthenium(III) nitrosyl nitrate are abundant, precise quantitative data is limited in readily accessible literature. A key study investigated the activity of Ruthenium(III) nitrosyl nitrate in aqueous solutions and determined its binary data over a broad molality range.

Table 1: Summary of Quantitative Solubility Data for Ruthenium(III) Nitrosyl Nitrate in Aqueous Solution

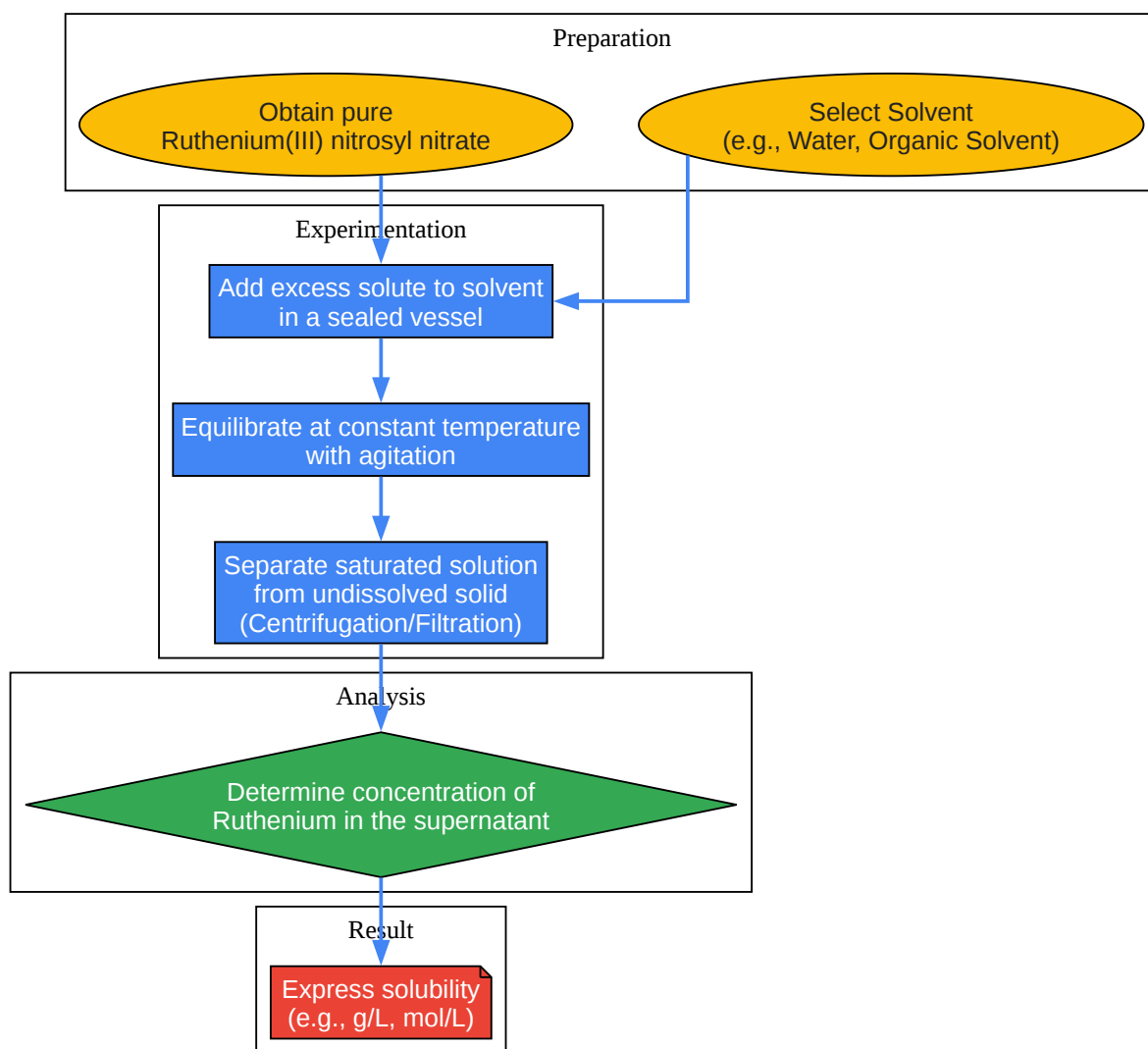
Solvent System	Molality Range Studied	Temperature	Quantitative Solubility	Source
Water	0 - 18 mol kg ⁻¹	Not Specified	Data not available in abstract	(Dru et al., 2021)

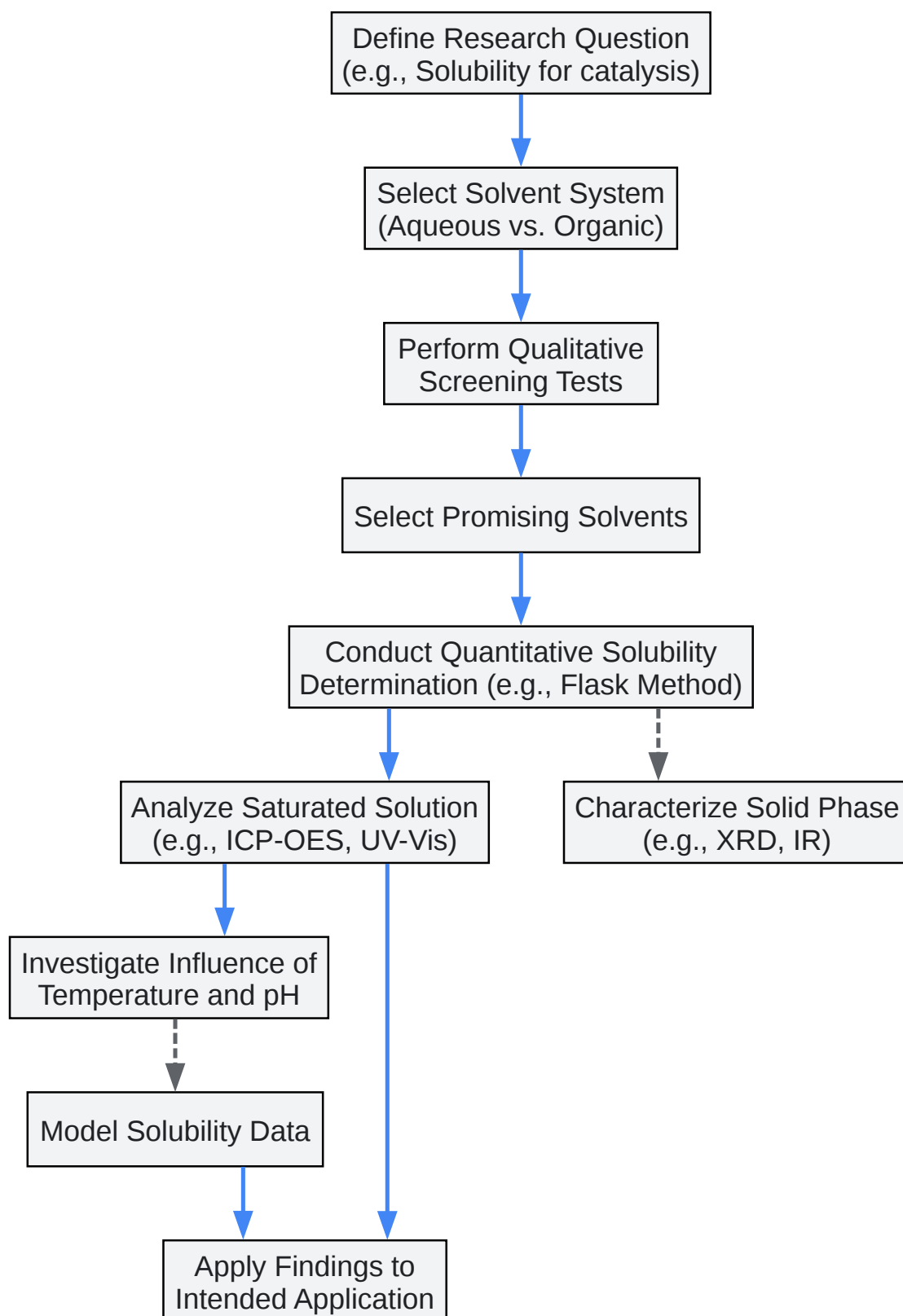
Note: The full text of this study was not publicly available to extract the specific solubility values. The molality range indicates a very high solubility in water.

Experimental Protocols for Solubility Determination

Detailed experimental protocols for determining the solubility of Ruthenium(III) nitrosyl nitrate are not explicitly described in the reviewed literature. However, standardized methods for determining the water solubility of chemical substances can be adapted for this compound. The following is a generalized protocol based on the OECD Guideline for the Testing of Chemicals, Test No. 105: Water Solubility.

General Workflow for Solubility Assessment





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- To cite this document: BenchChem. [A Technical Guide to the Solubility of Ruthenium(III) Nitrosyl Nitrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15485694#solubility-of-ruthenium-iii-nitrosyl-nitrate-in-different-solvents]

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